

Technical Support Center: Ensuring ST-2560 Selectivity in Experiments

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Compound of Interest

Compound Name: ST-2560

Cat. No.: B15589174

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the selectivity of the NaV1.7 inhibitor, **ST-2560**, in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ST-2560** and what is its primary target?

A1: **ST-2560** is a potent and highly selective small molecule inhibitor of the voltage-gated sodium channel isoform NaV1.7.^{[1][2]} NaV1.7 is a genetically validated target for pain, as it is preferentially expressed in pain-sensing neurons.^{[1][2]}

Q2: How selective is **ST-2560** for NaV1.7 over other sodium channel isoforms?

A2: **ST-2560** exhibits high selectivity for NaV1.7. In primates, it has an IC₅₀ of 39 nM for NaV1.7 and displays a selectivity of over 1000-fold against other human NaV1.x isoforms.^{[1][2]}

Q3: What are the known off-target effects of **ST-2560**?

A3: While highly selective against other NaV isoforms, **ST-2560** has been observed to cause cardiovascular effects, such as a reduction in blood pressure, at exposures similar to those required for its analgesic effects.[1][2] This may be due to the role of NaV1.7 in autonomic neurons that influence cardiovascular function.[1] Importantly, **ST-2560** shows minimal activity against the hERG channel, a key cardiac liability target, with an IC50 greater than 100 μ M.[3]

Q4: What are the primary methods to experimentally validate the selectivity of **ST-2560**?

A4: The primary methods for validating the selectivity of an ion channel inhibitor like **ST-2560** are:

- **Electrophysiology (Patch-Clamp):** This is the gold standard for characterizing the potency and selectivity of ion channel modulators.[1][2]
- **Fluorescence-Based Assays:** These higher-throughput assays are suitable for screening against a panel of cell lines expressing different ion channels.
- **Radioligand Binding Assays:** These assays determine the binding affinity of the compound to various channel subtypes.

Quantitative Data Summary

The following table summarizes the known inhibitory activity of **ST-2560** against its primary target and key off-targets.

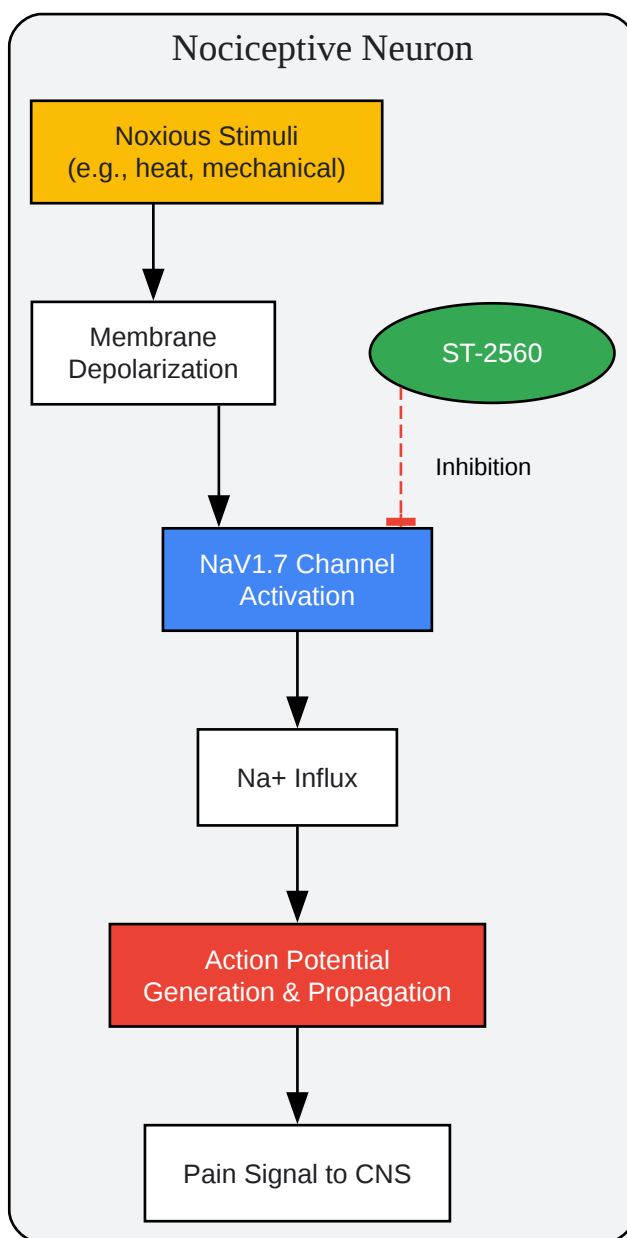
Target	IC50 (nM)	Selectivity vs. NaV1.7	Reference
Human NaV1.7	39	-	[1][2]
Other Human NaV1.x Isoforms	>39,000	>1000-fold	[1][2]
Human hERG	>100,000	>2500-fold	[3]
Cerep 68 Target Panel	>10,000 (for most targets)	>250-fold	[3]

Note: A comprehensive selectivity panel against a wider range of ion channels (e.g., CaV, KV, TRP families) for **ST-2560** is not publicly available. Researchers should consider running broader selectivity profiling assays as described in the protocols below.

Experimental Protocols & Methodologies

To ensure the on-target activity and selectivity of **ST-2560** in your experiments, it is crucial to employ rigorous and well-controlled methodologies.

Signaling Pathway of NaV1.7 in Nociception

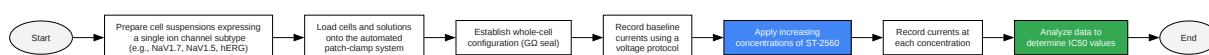


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A simplified diagram of the NaV1.7 signaling pathway in pain perception.

Automated Patch-Clamp Electrophysiology for Selectivity Profiling

This protocol outlines the use of an automated patch-clamp system to determine the IC₅₀ of **ST-2560** on NaV1.7 and a panel of off-target ion channels.



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Experimental workflow for automated patch-clamp electrophysiology.

Methodology:

- **Cell Culture:** Maintain stable cell lines expressing the human ion channel of interest (e.g., NaV1.7, NaV1.5, CaV1.2, hERG) in their recommended culture conditions.
- **Cell Preparation:** On the day of the experiment, harvest cells and prepare a single-cell suspension at the optimal density for the automated patch-clamp system.
- **Solutions:** Prepare intracellular and extracellular solutions with appropriate ionic compositions. Prepare a stock solution of **ST-2560** in DMSO and perform serial dilutions in the extracellular solution to obtain the desired final concentrations. Include a vehicle control (DMSO).
- **Automated Patch-Clamp Procedure:**
 - Load the cell suspension, intracellular solution, and compound dilutions onto the instrument.
 - Initiate the automated protocol for cell capture, seal formation (aim for >1 GΩ), and whole-cell configuration.

- Apply a specific voltage protocol to elicit channel activation and record baseline currents.
- Perfuse the cells with increasing concentrations of **ST-2560**, allowing for sufficient incubation time at each concentration to reach steady-state block.
- Record currents at each concentration.
- Data Analysis:
 - Measure the peak current amplitude at each concentration.
 - Normalize the current to the baseline recording.
 - Plot the normalized current as a function of **ST-2560** concentration and fit the data to a dose-response curve to determine the IC50 value.

Fluorescence-Based Assay for High-Throughput Selectivity Screening

This protocol describes a high-throughput method using a membrane potential-sensitive dye to screen **ST-2560** against a panel of ion channels.

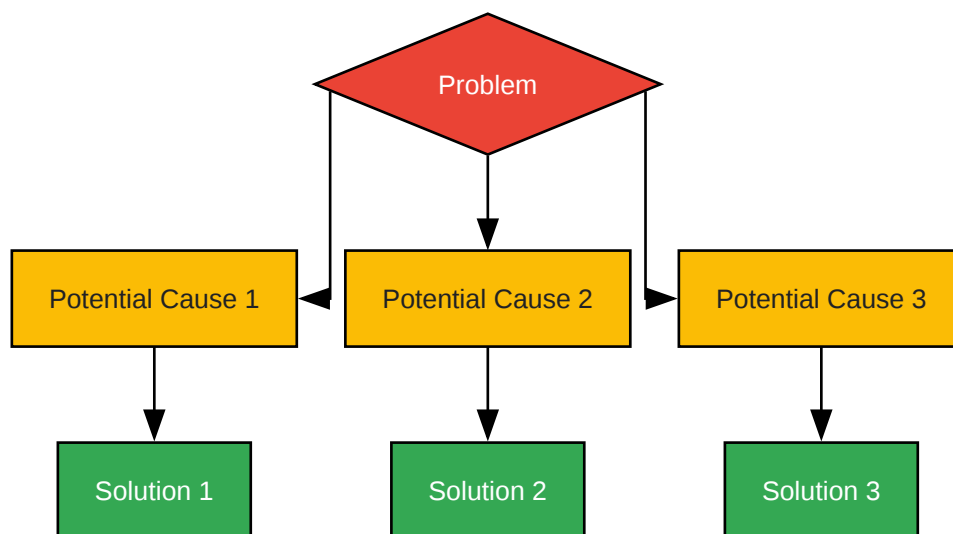
Methodology:

- Cell Plating: Seed cells stably expressing the desired ion channels into 96- or 384-well black-walled, clear-bottom plates.
- Dye Loading: Load the cells with a membrane potential-sensitive fluorescent dye according to the manufacturer's instructions.
- Compound Addition: Add serial dilutions of **ST-2560** to the wells. Include positive and negative controls.
- Channel Activation: Add a stimulus to activate the ion channels (e.g., a depolarizing agent like veratridine for sodium channels).
- Fluorescence Reading: Immediately measure the fluorescence intensity over time using a fluorescence plate reader.

- Data Analysis: Calculate the change in fluorescence in response to the stimulus for each compound concentration. Determine the IC50 by plotting the inhibition of the fluorescence signal against the compound concentration.

Troubleshooting Guides

Electrophysiology Troubleshooting



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References

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- 2. researchgate.net [researchgate.net]
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